

GBR 12783 Administration in Mice: Technical Support Center

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Compound of Interest

Compound Name: GBR 12783
CAS No.: 145428-33-7
Cat. No.: B15616451

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the dopamine uptake inhibitor **GBR 12783** in mouse models.

Troubleshooting Guides & FAQs

This section addresses common issues encountered during the preparation and administration of **GBR 12783** in mice.

1. Compound Solubility and Vehicle Preparation

- Question: My **GBR 12783** dihydrochloride is not dissolving properly. What is the recommended solvent and procedure?
 - Answer: **GBR 12783** dihydrochloride can be challenging to dissolve. The recommended solvent for in vitro and initial stock solutions is Dimethyl Sulfoxide (DMSO). For complete dissolution, warming the solution to 60°C and using sonication is advised. It is crucial to use newly opened, anhydrous DMSO as the compound is hygroscopic and the presence of water can significantly impact solubility.^[1] For in vivo administration, the DMSO stock

solution should be further diluted with a suitable vehicle such as saline or phosphate-buffered saline (PBS) to minimize DMSO toxicity. The final concentration of DMSO in the administered solution should be kept to a minimum, ideally below 5%.

- Question: I am observing precipitation in my **GBR 12783** solution after storage. How can I prevent this?
 - Answer: Precipitation upon storage can be due to improper storage conditions or repeated freeze-thaw cycles. Stock solutions of **GBR 12783** in DMSO should be aliquoted into single-use volumes and stored at -80°C for long-term stability (up to 6 months) or -20°C for shorter periods (up to 1 month).^[1] When preparing for an experiment, thaw a single aliquot and dilute it to the final working concentration immediately before use. Avoid leaving the solution at room temperature for extended periods.

2. Dosing and Administration

- Question: What is a typical effective dose of **GBR 12783** in mice and what administration route should I use?
 - Answer: The effective dose of **GBR 12783** can vary depending on the experimental paradigm. A common route of administration is intraperitoneal (i.p.) injection. Doses around 10 mg/kg (i.p.) have been shown to be effective in producing behavioral effects, such as increased locomotor activity in mice and improved memory performance in rats.^[1]^[2]^[3]^[4] However, it is always recommended to perform a dose-response study to determine the optimal dose for your specific research question.
- Question: I am unsure about the maximum volume of **GBR 12783** solution I can administer to my mice. What are the guidelines?
 - Answer: The volume of administration depends on the chosen route. For intraperitoneal (i.p.) injections in adult mice, a volume of up to 2-3 ml is generally considered acceptable.^[5]^[6] However, it is best practice to use the smallest volume possible to achieve the desired dose. For intravenous (i.v.) injections via the tail vein, the volume should be less than 0.2 ml.^[5]

3. Unexpected Behavioral Outcomes

- Question: My mice are showing excessive stereotyped behaviors after **GBR 12783** administration. Is this normal?
 - Answer: Yes, at higher doses, **GBR 12783** can induce stereotypies in rodents.[7] This is a known effect of potent dopamine uptake inhibitors, which lead to increased dopamine levels in the synapse. If stereotypy is confounding your behavioral measurements, consider reducing the dose.
- Question: I am not observing any significant behavioral effects after administering **GBR 12783**. What could be the issue?
 - Answer: Several factors could contribute to a lack of effect. First, verify the proper preparation and storage of your **GBR 12783** solution to ensure its potency. Second, consider the dose and timing of administration relative to the behavioral test. The onset of action for **GBR 12783** after i.p. injection is relatively quick (less than 10 minutes), with a long duration of action (greater than 5 hours).[3] Ensure your behavioral testing window aligns with the drug's pharmacokinetic profile. Finally, the specific behavioral assay and the mouse strain used can influence the observed effects.

Quantitative Data Summary

Table 1: In Vitro Potency of **GBR 12783**

Parameter	Species	Tissue	Value	Reference
IC ₅₀ ([³ H]dopamine uptake)	Rat	Striatal Synaptosomes	1.8 nM	[1][3]
IC ₅₀ ([³ H]dopamine uptake)	Mouse	Striatal Synaptosomes	1.2 nM	[1]

Table 2: Recommended Administration Volumes in Adult Mice

Route of Administration	Maximum Volume	Recommended Needle Size	Reference
Intraperitoneal (i.p.)	< 2-3 ml	25-27 gauge	[5]
Intravenous (i.v.) - Tail Vein	< 0.2 ml	27-30 gauge	[5]
Subcutaneous (s.c.)	2-3 ml (in scruff)	25-27 gauge	[6]
Oral Gavage (p.o.)	10 ml/kg	20-22 gauge	[6]

Experimental Protocols

Protocol 1: Preparation of **GBR 12783** for Intraperitoneal Injection

- Materials:
 - GBR 12783** dihydrochloride powder
 - Anhydrous DMSO
 - Sterile 0.9% saline
 - Sterile microcentrifuge tubes
 - Vortex mixer
 - Sonicator bath
- Procedure:
 - Prepare a 10 mg/ml stock solution of **GBR 12783** in 100% DMSO. To do this, weigh the required amount of **GBR 12783** powder and add the corresponding volume of DMSO.
 - Facilitate dissolution by vortexing and sonicating the solution. Gentle warming to 60°C can also be applied.[1]

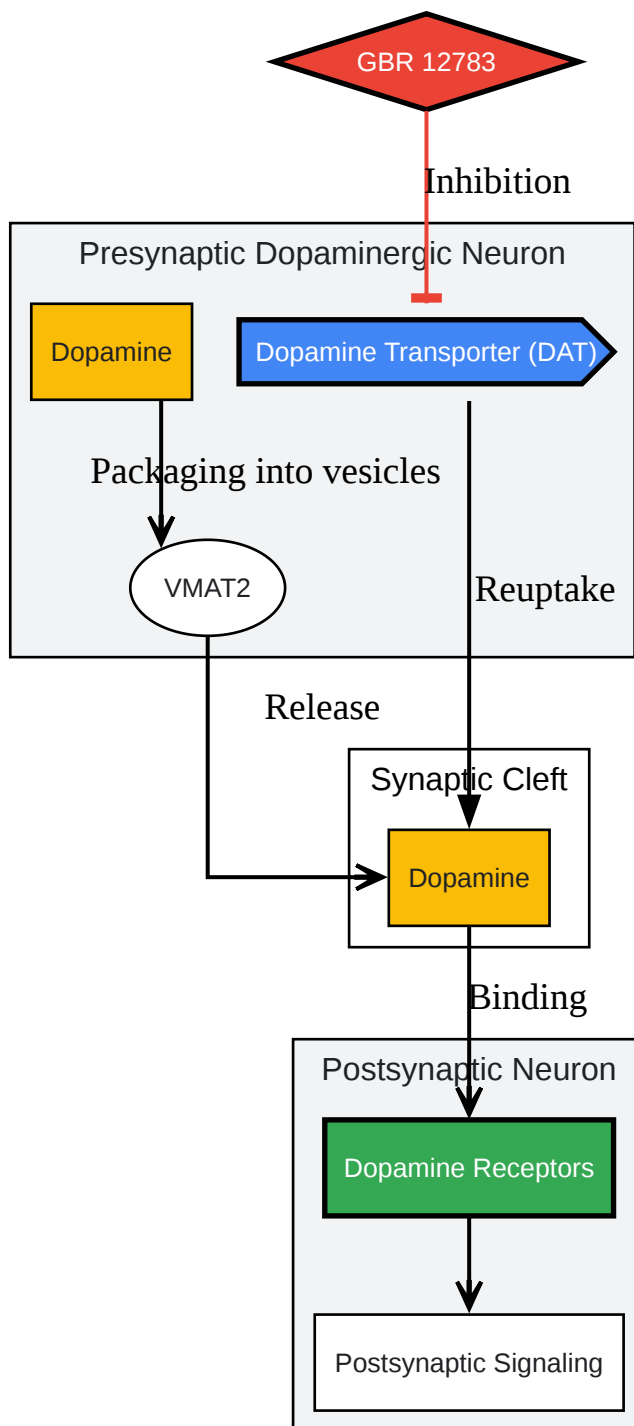
- Once fully dissolved, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage.[\[1\]](#)
- On the day of the experiment, thaw one aliquot and dilute it with sterile 0.9% saline to the final desired concentration for injection. For a 10 mg/kg dose in a 25g mouse with an injection volume of 10 ml/kg, the final concentration would be 1 mg/ml. Ensure the final DMSO concentration is below 5%.

Protocol 2: Assessment of Locomotor Activity

- Materials:
 - Open field apparatus
 - Video recording system and analysis software
 - Prepared **GBR 12783** solution
 - Vehicle control solution
- Procedure:
 - Habituate the mice to the testing room for at least 1 hour before the experiment.
 - Administer **GBR 12783** or vehicle control via i.p. injection. A common dose to induce hyperlocomotion is 10 mg/kg.[\[4\]](#)
 - After a pre-determined pretreatment time (e.g., 30 minutes), place the mouse in the center of the open field arena.[\[3\]](#)
 - Record the locomotor activity for a specified duration (e.g., 60 minutes).
 - Analyze the recorded video for parameters such as total distance traveled, time spent in the center versus the periphery, and rearing frequency.

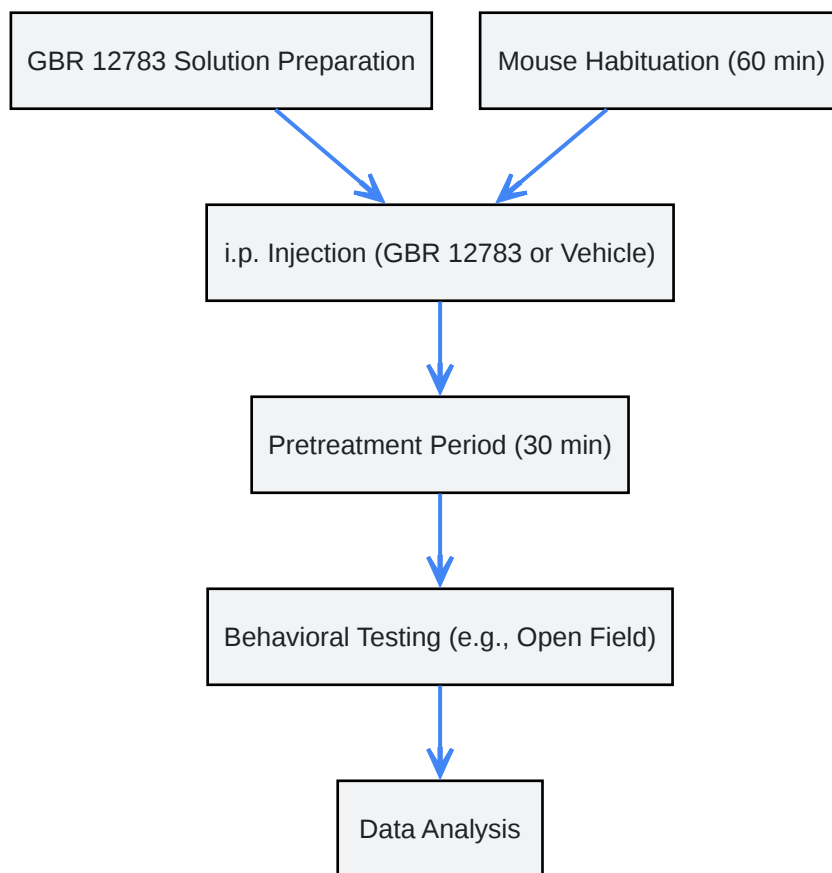
- Thoroughly clean the apparatus with 70% ethanol between each mouse to eliminate olfactory cues.

Visualizations



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Caption: Mechanism of action of **GBR 12783**.



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Caption: A typical experimental workflow for **GBR 12783** studies.

Caption: Troubleshooting guide for lack of behavioral effects.

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